

# Application Note and Protocol: In Vitro Phosphorylation of a Tau Peptide

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## Compound of Interest

Compound Name: *Tau Peptide (277-291)*

Cat. No.: *B12391434*

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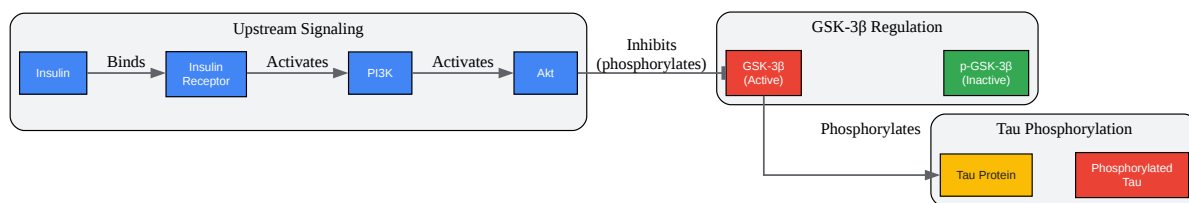
## Introduction

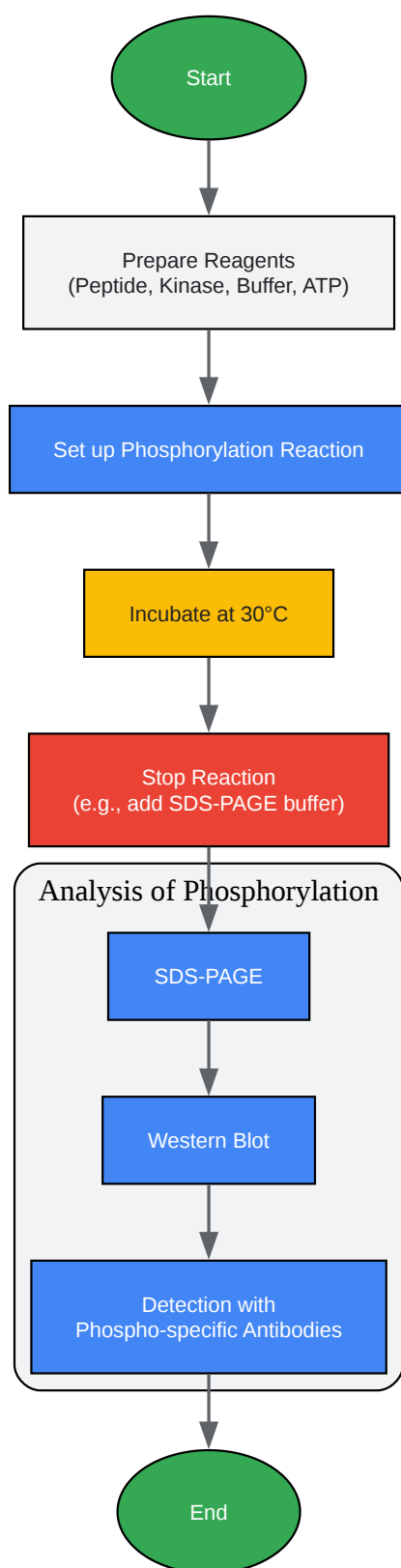
The microtubule-associated protein Tau is predominantly found in neurons and plays a crucial role in the assembly and stabilization of microtubules. However, in a class of neurodegenerative disorders known as tauopathies, which includes Alzheimer's disease, Tau protein undergoes abnormal hyperphosphorylation. This leads to the formation of insoluble aggregates and neurofibrillary tangles, which are hallmarks of these diseases. Studying the mechanisms of Tau phosphorylation is therefore critical for understanding disease pathogenesis and for the development of novel therapeutic interventions.

This document provides a detailed protocol for the in vitro phosphorylation of a synthetic Tau peptide. It is important to note that the Tau peptide sequence (277-291), GKVQIINKKLDL, does not contain any serine, threonine, or tyrosine residues, which are the sites of phosphorylation by protein kinases. Therefore, this specific peptide cannot be used as a substrate in a phosphorylation assay.

To provide a valuable and practical guide, this protocol will focus on a well-characterized phosphorylatable Tau peptide corresponding to residues 390-410 of the longest human Tau isoform (2N4R), with the sequence PRHLSNVSSSTGSIDMVDSPLATL. This peptide contains several known phosphorylation sites, including Ser396 and Ser404, which are targeted by Glycogen Synthase Kinase-3 $\beta$  (GSK-3 $\beta$ ), a key kinase implicated in Tau pathology.

## Signaling Pathway for Tau Phosphorylation by GSK-3 $\beta$





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